

# Biochanin A: A Comprehensive Technical Guide on its Physical, Chemical, and Biological Properties

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## Compound of Interest

Compound Name: 7-O-Methylbiochanin A

Cat. No.: B190679

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## Introduction

Biochanin A, an O-methylated isoflavone predominantly found in red clover, soy, and other legumes, has garnered significant attention in the scientific community for its diverse pharmacological activities.<sup>[1][2][3]</sup> As a phytoestrogen, it exhibits a range of biological effects, including anti-inflammatory, antioxidant, and anticancer properties, making it a compound of interest for therapeutic development.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the physical and chemical properties of Biochanin A, detailed experimental protocols for its analysis, and a comprehensive look at its modulation of key cellular signaling pathways.

## Physical and Chemical Properties

Biochanin A (5,7-Dihydroxy-4'-methoxyisoflavone) is a flavonoid with the chemical formula  $C_{16}H_{12}O_5$ .<sup>[1]</sup> Its chemical structure is characterized by a three-ring system with hydroxyl and methoxy functional groups that contribute to its biological activity.

## Tabulated Physical and Chemical Data

Property	Value	References
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>5</sub>	[1][4]
Molecular Weight	284.26 g/mol	[1][4]
Melting Point	210-216 °C	[5][6][7]
Appearance	Off-white to beige powder	[7][8]
UV max (in Methanol)	261-263 nm	[8][9][10]
CAS Number	491-80-5	[1][7]

## Solubility Profile

The solubility of Biochanin A is a critical factor for its formulation and bioavailability. It is sparingly soluble in water but shows good solubility in various organic solvents.

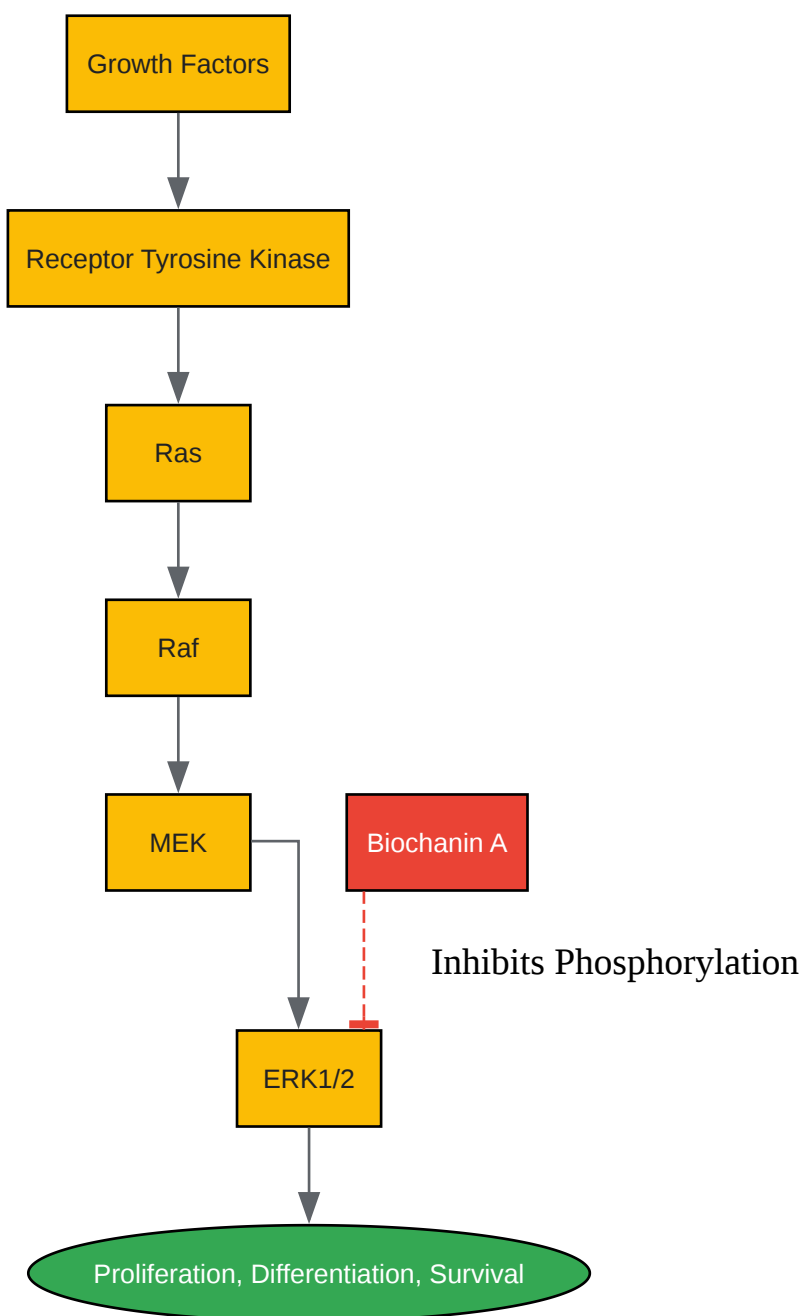
Solvent	Solubility	References
Water	<1 mg/ml at 25°C	[8]
Ethanol	~1-9 mg/mL	[5][8][9]
Methanol	Soluble	[5]
Dimethyl Sulfoxide (DMSO)	~30-57 mg/mL	[5][8][9]
Dimethylformamide (DMF)	~30 mg/mL	[9]
Acetone	Soluble	[5]
Chloroform	Soluble	[5]

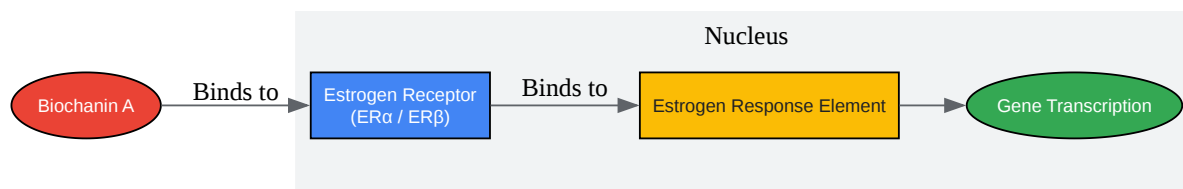
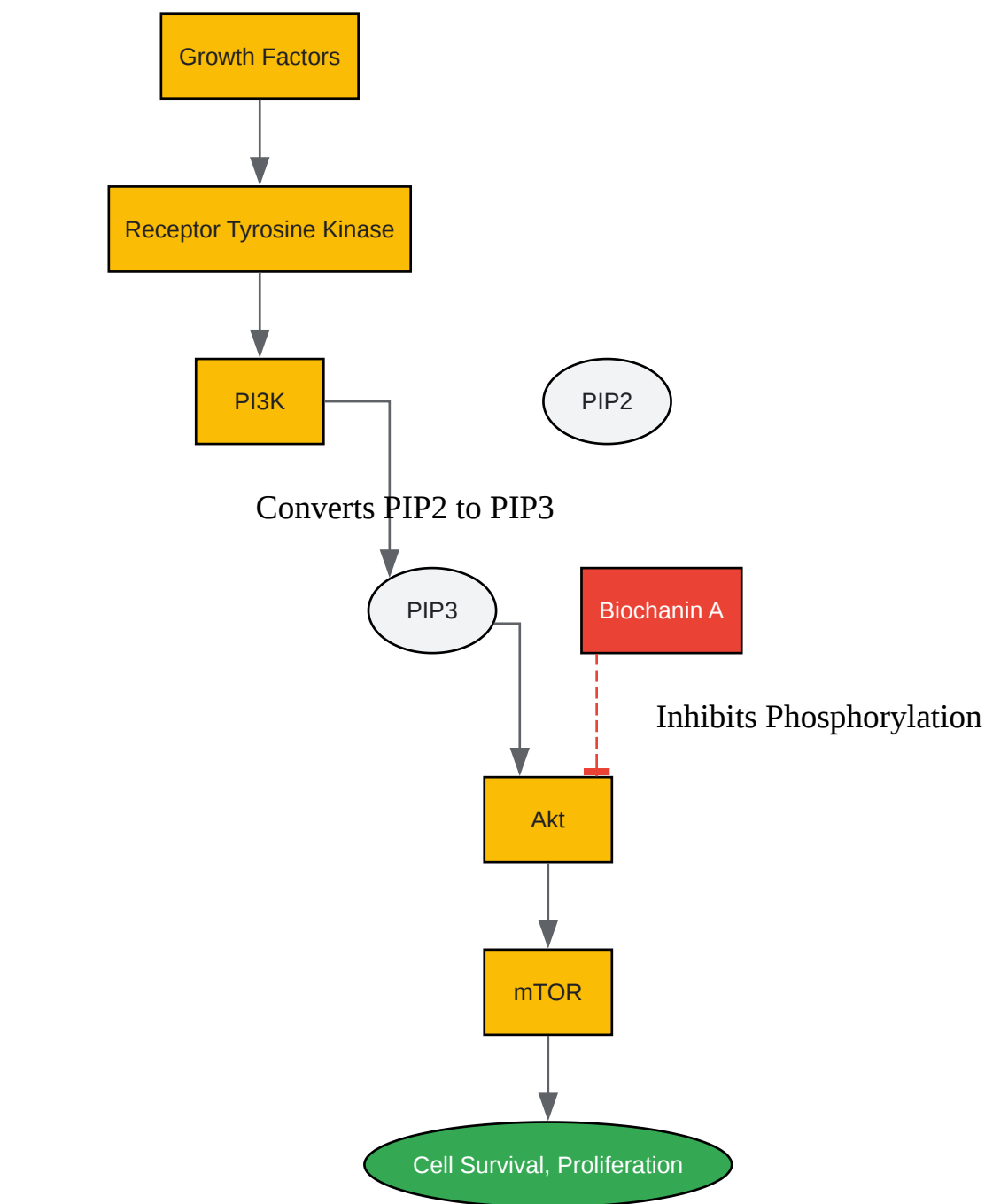
## Key Signaling Pathways Modulated by Biochanin A

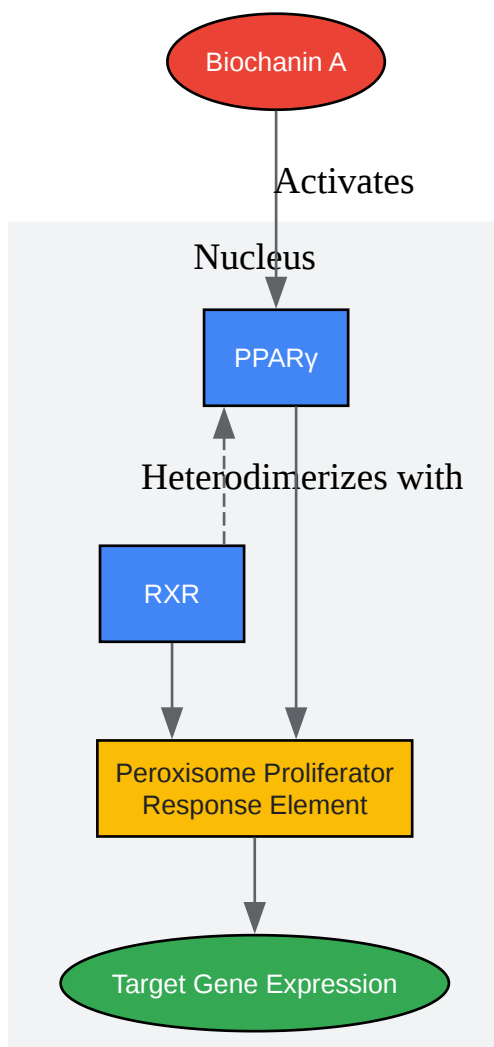
Biochanin A exerts its biological effects by modulating several key intracellular signaling pathways involved in cell proliferation, inflammation, and apoptosis.

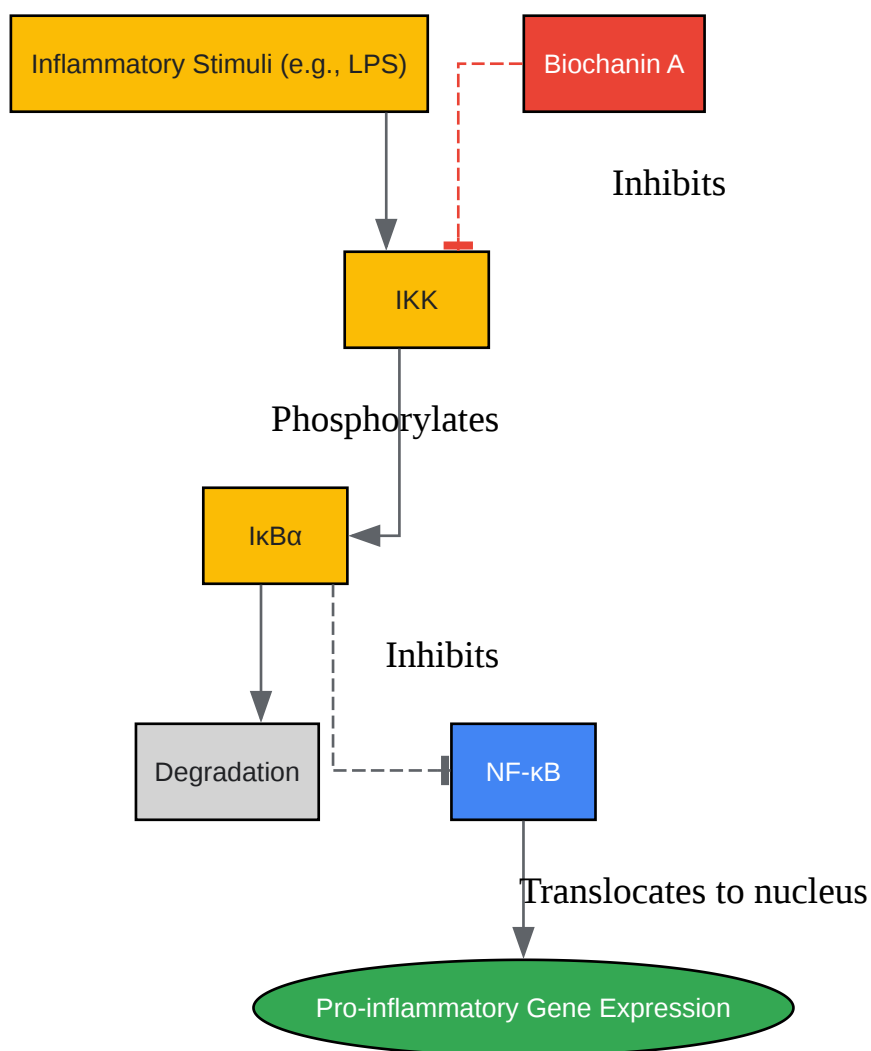
### MAPK/ERK Pathway

The Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-Regulated Kinase (ERK) pathway is a crucial signaling cascade that regulates cell growth and differentiation. Biochanin A has been shown to inhibit the phosphorylation of ERK1/2, thereby suppressing mitogenic signaling in cancer cells.<sup>[1][11]</sup> This inhibition contributes to its anti-proliferative effects.









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